

Molecular formula and weight of Pigment Violet 32

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: C.I. Pigment Violet 32

Cat. No.: B076289

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An In-depth Technical Guide to Pigment Violet 32

This technical guide provides a comprehensive overview of the chemical and physical properties of Pigment Violet 32, a synthetic organic pigment valued for its vibrant violet hue. The information is intended for researchers, scientists, and professionals in drug development and related fields who require precise technical data.

Molecular and Chemical Properties

Pigment Violet 32 is a complex organic molecule with a single azo group in its structure.^[1] Its chemical stability and color intensity make it a subject of interest in various industrial and research applications.

Quantitative Data Summary

The key molecular and physical data for Pigment Violet 32 are summarized in the table below for clear and easy comparison.

Property	Value	References
Molecular Formula	C27H24N6O7S	[1][2][3][4]
Molecular Weight	576.58 g/mol	[1][2][3][5]
Exact Mass	576.1427 u	[2]
CAS Number	12225-08-0	[1][2][3][4]
Elemental Analysis	C: 56.24%, H: 4.20%, N: 14.58%, O: 19.42%, S: 5.56%	[2]
IUPAC Name	2-Naphthalenecarboxamide, N-(2,3-dihydro-2-oxo-1H-benzimidazol-5-yl)-4-((2,5-dimethoxy-4-((methylamino)sulfonyl)phenyl)azo)-3-hydroxy-	[2]

Synthesis Pathway

The manufacturing of Pigment Violet 32 involves a two-step diazotization and coupling reaction. This process is a standard method for producing azo pigments.

Experimental Protocol: Synthesis of Pigment Violet 32

The synthesis of Pigment Violet 32 is achieved through the diazotization of 2,5-Dimethoxy-4-amino-N-methylbenzenesulfonamide, which is then coupled with 3-Hydroxy-N-(2-oxo-5-benzimidazoliny)-2-naphthamide.[1][3]

Step 1: Diazotization

- Reactant: 2,5-Dimethoxy-4-amino-N-methylbenzenesulfonamide
- Procedure: The primary aromatic amine is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) at low temperatures to form a diazonium salt.

Step 2: Azo Coupling

- Reactants: The diazonium salt from Step 1 and 3-Hydroxy-N-(2-oxo-5-benzimidazoliny)-2-naphthamide (the coupling component).
- Procedure: The diazonium salt is reacted with the coupling component under controlled pH conditions. The electrophilic diazonium ion attacks the electron-rich coupling component, resulting in the formation of the azo-coupled Pigment Violet 32.

The logical workflow for the synthesis of Pigment Violet 32 is illustrated in the following diagram.

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- To cite this document: BenchChem. [Molecular formula and weight of Pigment Violet 32]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076289#molecular-formula-and-weight-of-pigment-violet-32]

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